

Certificate of Analysis: 2,6-Dimethoxyphenol-d6 - A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core data and methodologies presented in a typical Certificate of Analysis (CoA) for **2,6-Dimethoxyphenol-d6**. This deuterated analog of syringol is a valuable tool in various research and development applications, including as an internal standard in quantitative mass spectrometry-based studies. Understanding the purity, identity, and isotopic enrichment detailed in a CoA is critical for ensuring the accuracy and reliability of experimental results.

Quantitative Data Summary

The following tables summarize the key quantitative data for a representative batch of **2,6- Dimethoxyphenol-d6**.

Table 1: Product Information and Physical Properties



Parameter	Specification	
Chemical Name	2,6-Dimethoxyphenol-d6	
Synonym(s)	Syringol-d6	
CAS Number	Not widely available	
Molecular Formula	C8H4D6O3	
Molecular Weight	160.20 g/mol [1]	
Appearance	White to off-white solid	
Melting Point	50-57 °C (for non-deuterated)[2]	
Boiling Point	261 °C (for non-deuterated)	

Table 2: Analytical Data

Test	Method	Specification	Result
Chemical Purity	GC-MS	≥ 95%[1]	99.5%
Isotopic Purity (d6)	¹ H NMR / GC-MS	≥ 98 atom % D	99.2 atom % D
Identity	¹ H NMR, ¹³ C NMR, MS	Conforms to structure	Conforms
Residual Solvents	¹H NMR	As per USP <467>	Meets requirements

Experimental Protocols

Detailed methodologies for the key analytical techniques used to certify **2,6-Dimethoxyphenol-d6** are outlined below.

Gas Chromatography-Mass Spectrometry (GC-MS) for Chemical Purity

This method is employed to determine the chemical purity of the material by separating volatile impurities from the main compound.



- Instrumentation: A gas chromatograph coupled with a mass spectrometer.
- Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μm film thickness).
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 250 °C.
 - Hold: 5 minutes at 250 °C.
- Injector: Splitless mode at 250 °C.
- Mass Spectrometer: Electron ionization (EI) at 70 eV, scanning from m/z 40 to 400.
- Data Analysis: The purity is calculated by dividing the peak area of the main component by the total area of all peaks detected.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Identity and Isotopic Purity

NMR spectroscopy is a powerful tool for confirming the molecular structure and determining the level of deuteration.

- ¹H NMR Spectroscopy (Proton NMR):
 - Purpose: To confirm the absence of protons at the deuterated positions and to detect any residual protonated impurities.
 - Solvent: Chloroform-d (CDCl₃) or Dimethyl sulfoxide-d6 (DMSO-d6).
 - Spectrometer: 400 MHz or higher.



- Procedure: A known quantity of a certified reference standard (e.g., maleic acid) is added to a precisely weighed sample of the deuterated material. The ¹H NMR spectrum is acquired with a sufficient relaxation delay to ensure quantitative integration.
- Data Analysis: The isotopic purity is determined by comparing the integration of the residual proton signals of 2,6-Dimethoxyphenol-d6 to the integration of the reference standard.
- ¹³C NMR Spectroscopy (Carbon-13 NMR):
 - Purpose: To confirm the carbon skeleton of the molecule.
 - Solvent: Chloroform-d (CDCl₃) or Dimethyl sulfoxide-d6 (DMSO-d6).
 - Spectrometer: 100 MHz or higher.
 - Data Analysis: The observed chemical shifts are compared to those of a non-deuterated reference standard or predicted values.

Mass Spectrometry (MS) for Isotopic Distribution

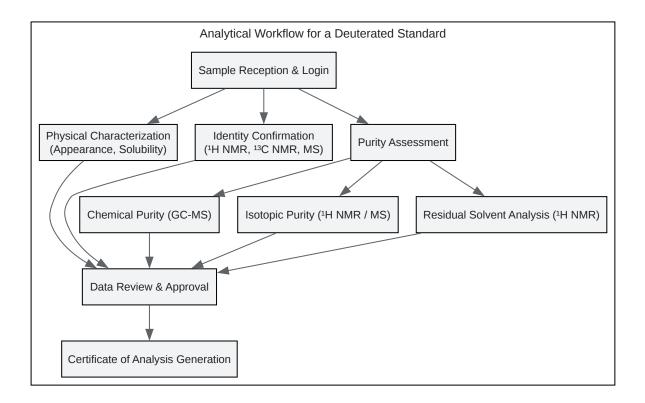
Mass spectrometry provides detailed information on the distribution of isotopic species (isotopologues).

- Instrumentation: High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Ionization Source: Electrospray ionization (ESI) or electron ionization (EI).
- Procedure: The sample is introduced into the mass spectrometer, and the mass spectrum is acquired.
- Data Analysis: The relative abundances of the molecular ions corresponding to the d0
 (unlabeled) to d6 species are measured. The isotopic purity is expressed as the percentage
 of the d6 isotopologue relative to the sum of all isotopologues.

Visualizations



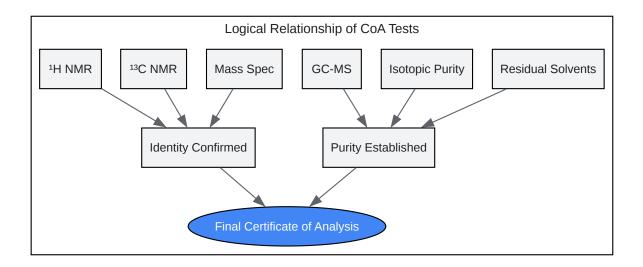
The following diagrams illustrate the typical workflows and logical relationships in the certification of a deuterated standard.



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Caption: Analytical workflow for a deuterated standard.





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Caption: Logical relationship of CoA tests.

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